

Personal protective equipment for handling Methyl 4-methylbenzoate

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Compound of Interest

Compound Name: Methyl 4-methylbenzoate

Cat. No.: B193300

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Essential Safety and Handling Guide for Methyl 4-methylbenzoate

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **Methyl 4-methylbenzoate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and physical property data for **Methyl 4-methylbenzoate**.

Property	Value	Source
Melting Point	32 - 35 °C	[1] [2] [3]
Boiling Point	103 - 104 °C @ 20 hPa	[2]
Flash Point	89 °C (closed cup)	[2]
Vapor Pressure	1 hPa @ 39 °C	[2]
Vapor Density	4.7 (vs air)	[1] [2]
Oral LD50 (Rat)	3,300 mg/kg	[2]
Flammability Limits	1.0% - 9.5% (V)	[3]

Operational Plan: Safe Handling Procedures

Adherence to standard laboratory safety practices is crucial when working with **Methyl 4-methylbenzoate**.

Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.[\[4\]](#)

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Details
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[2][4]	A face shield may be required for splash hazards.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4] Lab coat or chemical-resistant apron.[4]	Inspect gloves for tears or holes before each use.[4] To protect personal clothing from contamination.[4]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust or aerosols are generated.[2][4]	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2] Consult with a safety professional for respirator selection.[4]

General Handling

- Avoid direct contact with skin, eyes, and clothing.[1][4]
- Do not breathe dust or fumes.[4]
- Minimize dust generation and accumulation.[1][4]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the work area.[4][5]

Emergency Procedures

First Aid Measures

Exposure	Action
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [1] [2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Consult a physician. [1] [2]

Spill Response

- Minor Spills:
 - Evacuate the area.[\[4\]](#)
 - Wear appropriate PPE.
 - For a dry spill, carefully sweep or vacuum up the material and place it in a sealed container for disposal. Avoid generating dust.[\[2\]](#)[\[4\]](#)
 - For a wet spill, absorb with an inert material (e.g., sand, earth) and place in a sealed container for disposal.[\[4\]](#)[\[6\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.[\[4\]](#)
- Major Spills:
 - Alert others and evacuate the area.
 - Contact your institution's emergency response team.

- Avoid breathing vapors and ensure the area is well-ventilated.

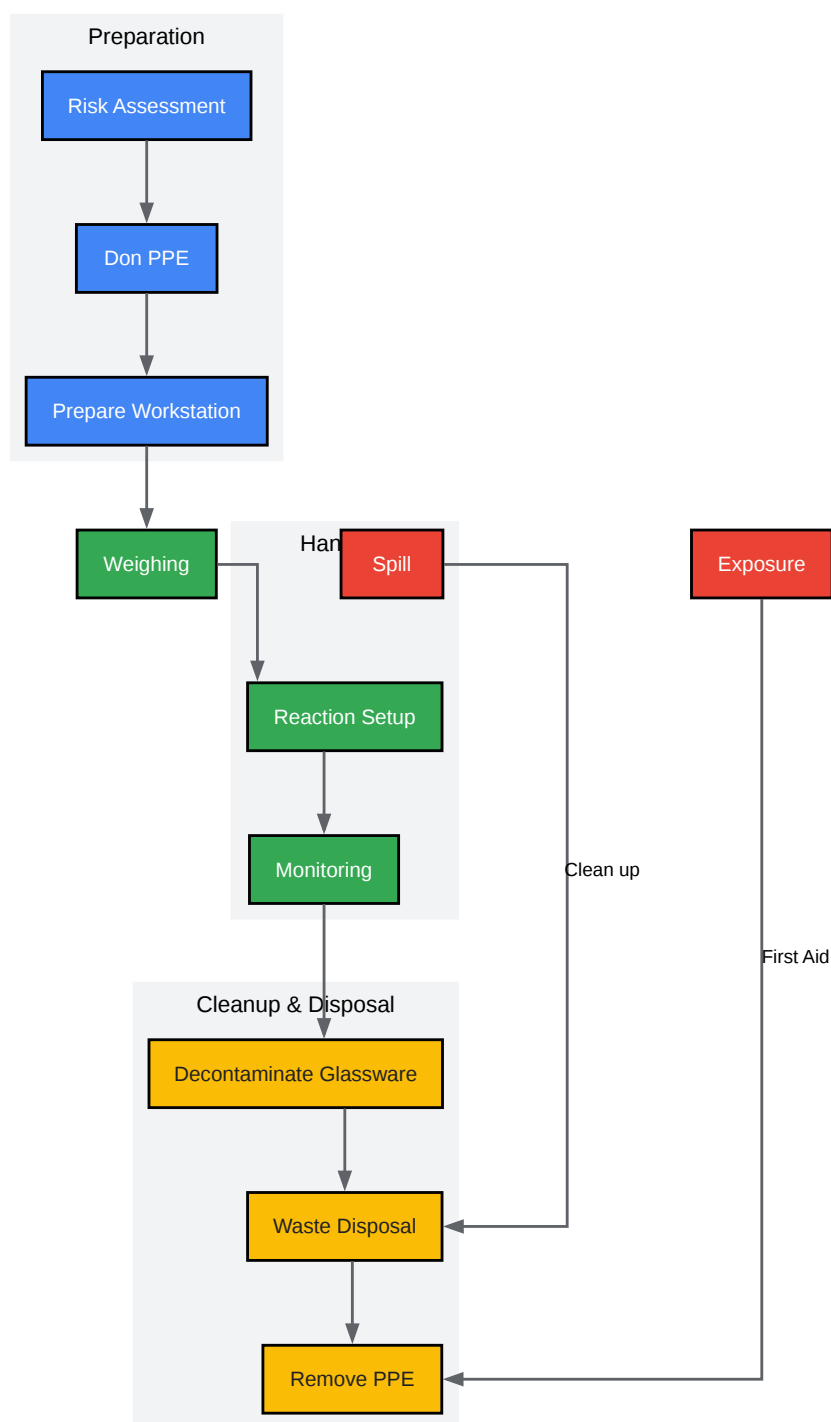
Disposal Plan

Proper disposal of **Methyl 4-methylbenzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal:
 - Dispose of contents and containers in accordance with local, regional, and national regulations.[\[7\]](#)
 - Waste material should be collected in suitable, closed containers for disposal.[\[2\]](#)
 - Do not allow the product to enter drains.[\[1\]](#)
- Contaminated Packaging:
 - Handle contaminated packages in the same way as the substance itself.[\[5\]](#)
 - Completely emptied packages can be recycled where facilities exist.[\[5\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for the safe handling of **Methyl 4-methylbenzoate** in a research setting.



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Caption: General laboratory workflow for handling **Methyl 4-methylbenzoate**.

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